

# Essential Safety and Logistical Information for Handling N-Methylhexylamine

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## Compound of Interest

Compound Name: N-Methylhexylamine

Cat. No.: B1294838

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and hazardous chemicals like **N-Methylhexylamine**. This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **N-Methylhexylamine**, forming a critical part of laboratory operational plans.

## Hazard Identification and Personal Protective Equipment (PPE)

**N-Methylhexylamine** is a flammable, corrosive, and toxic substance that requires stringent safety measures to prevent exposure and injury.<sup>[1][2]</sup> It can cause severe skin burns and eye damage, is harmful if swallowed or in contact with skin, and its vapors may form flammable mixtures with air.<sup>[1][3]</sup>

### Quantitative Data Summary

A summary of the key physical and chemical properties of **N-Methylhexylamine** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C7H17N	[1]
Molecular Weight	115.22 g/mol	[1]
Boiling Point	140-142 °C	[4]
Melting Point	-38 °C	[4]
Flash Point	31 °C (87.8 °F) - closed cup	
Density	0.76 g/mL at 25 °C	[4]
GHS Hazard Codes	H226, H302, H314	[1]
UN Number	2734	[4]

#### Recommended Personal Protective Equipment (PPE)

The following table outlines the necessary PPE for handling **N-Methylhexylamine**. The selection of specific equipment should be based on a thorough risk assessment of the planned procedures.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield is required for splash protection.[5][6]
Hand Protection	Chemical-resistant Gloves	Handle with gloves. Nitrile gloves may be suitable, but always verify with the manufacturer's chemical resistance data. Dispose of contaminated gloves properly after use.[5][6]
Body Protection	Protective Clothing	A lab coat is the minimum requirement. For larger quantities or significant splash potential, a chemical-resistant apron or coveralls are necessary.[5][6]
Respiratory Protection	Respirator	If engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[2]

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is crucial for minimizing risks associated with **N-Methylhexylamine**.

Handling Procedures:

- Ventilation: Always handle **N-Methylhexylamine** in a well-ventilated area, preferably within a chemical fume hood.[2]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[3][7]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[5]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Personal Protective Equipment: Always wear the appropriate PPE as detailed in the table above.

#### Storage Procedures:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[7]
- Incompatibilities: Store away from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[7]
- Storage Conditions: Store in a flammable liquids storage cabinet. The storage temperature should be between 2-8°C, and the container should be protected from light.[4][8]

## Emergency and Disposal Plans

#### Emergency Procedures: Spills and Accidental Release

In the event of a spill, immediate and appropriate action is necessary to contain the situation and prevent exposure.

- Evacuate: Immediately evacuate personnel from the affected area.[9]
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[9]
- Containment: Absorb the spill with inert, non-combustible material such as sand or earth. Do not use combustible materials like sawdust.[2]

- Personal Protection: Responders must wear appropriate PPE, including respiratory protection.[9]
- Cleanup: Collect the absorbed material into a suitable container for disposal. Clean the spill area thoroughly with a suitable solvent.

### First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Consult a physician.[5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

### Disposal Plan

All waste materials, including contaminated PPE and absorbed spill materials, must be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains.[5]

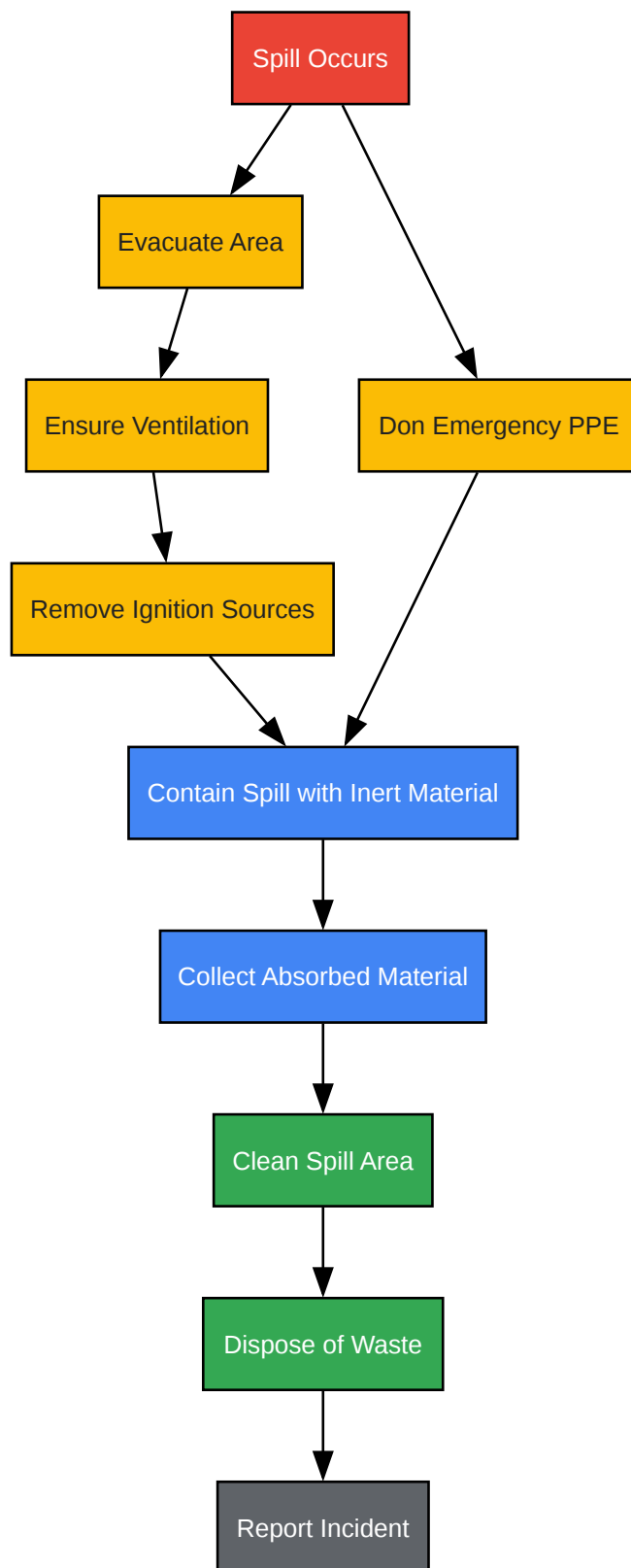
## Visual Workflow Guides

To further clarify the procedural workflows, the following diagrams illustrate the logical steps for handling **N-Methylhexylamine** safely.



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### Standard Operating Procedure for Handling **N-Methylhexylamine**



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